

What is Methylacifluorfen-d3 and its chemical structure

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Compound of Interest

Compound Name: Methylacifluorfen-d3

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An In-Depth Technical Guide to Methylacifluorfen-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methylacifluorfen-d3**, a deuterated analog of the herbicide Acifluorfen-methyl. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds for analytical and research purposes.

Introduction

Methylacifluorfen-d3 is the deuterated form of Methylacifluorfen, a diphenyl ether herbicide. The stable isotope labeling with deuterium (^3H or D) makes it a valuable tool in analytical and metabolic studies, primarily as an internal standard for quantitative analysis of Acifluorfen-methyl in various matrices. Its chemical properties are nearly identical to the non-deuterated form, but its increased mass allows for clear differentiation in mass spectrometry-based analyses.

Chemical Structure and Properties

The chemical structure of **Methylacifluorfen-d3** is identical to that of Acifluorfen-methyl, with the exception of the three hydrogen atoms on the methyl ester group being replaced by deuterium atoms.

Chemical Name: methyl 5-[2-chloro-4-(trifluoromethyl)phenoxy]-2-nitrobenzoate-d3

Chemical Structure Diagram

Caption: Chemical structure of **Methylacifluorfen-d3**.

Physicochemical Properties

A summary of the key physicochemical properties for both **Methylacifluorfen-d3** and its non-deuterated counterpart, Acifluorfen-methyl, is presented in Table 1 for easy comparison. The data for Acifluorfen-methyl is widely available, while the data for the deuterated form is based on the addition of three deuterium atoms.

Table 1: Physicochemical Properties of **Methylacifluorfen-d3** and Acifluorfen-methyl

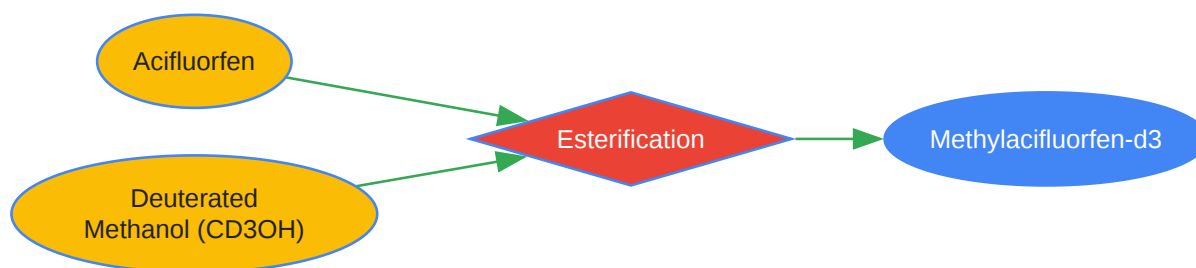
Property	Methylacifluorfen-d3	Acifluorfen-methyl	Reference
Chemical Formula	C ₁₅ H ₆ D ₃ ClF ₃ NO ₅	C ₁₅ H ₉ ClF ₃ NO ₅	N/A, [1] [2]
Molecular Weight	378.70 g/mol	375.68 g/mol	N/A, [1] [2]
CAS Number	50594-67-7 (for parent)	50594-67-7	[3]
Appearance	Solid	White to off-white solid	N/A,
Melting Point	Not available	58-59 °C	
Boiling Point	Not available	392.3±42.0 °C (Predicted)	
Density	Not available	1.472±0.06 g/cm ³ (Predicted)	

Synthesis and Isotopic Labeling

The synthesis of **Methylacifluorfen-d3** typically involves the esterification of the parent acid, Acifluorfen, with deuterated methanol (CD₃OH) in the final step. The general synthetic route for

Acifluorfen and its subsequent esterification is a multi-step process.

A potential synthetic pathway is outlined below:



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Caption: General synthesis pathway for **Methylacifluorfen-d3**.

Experimental Protocol: Synthesis of Tritiated Acifluorfen Methyl Ester

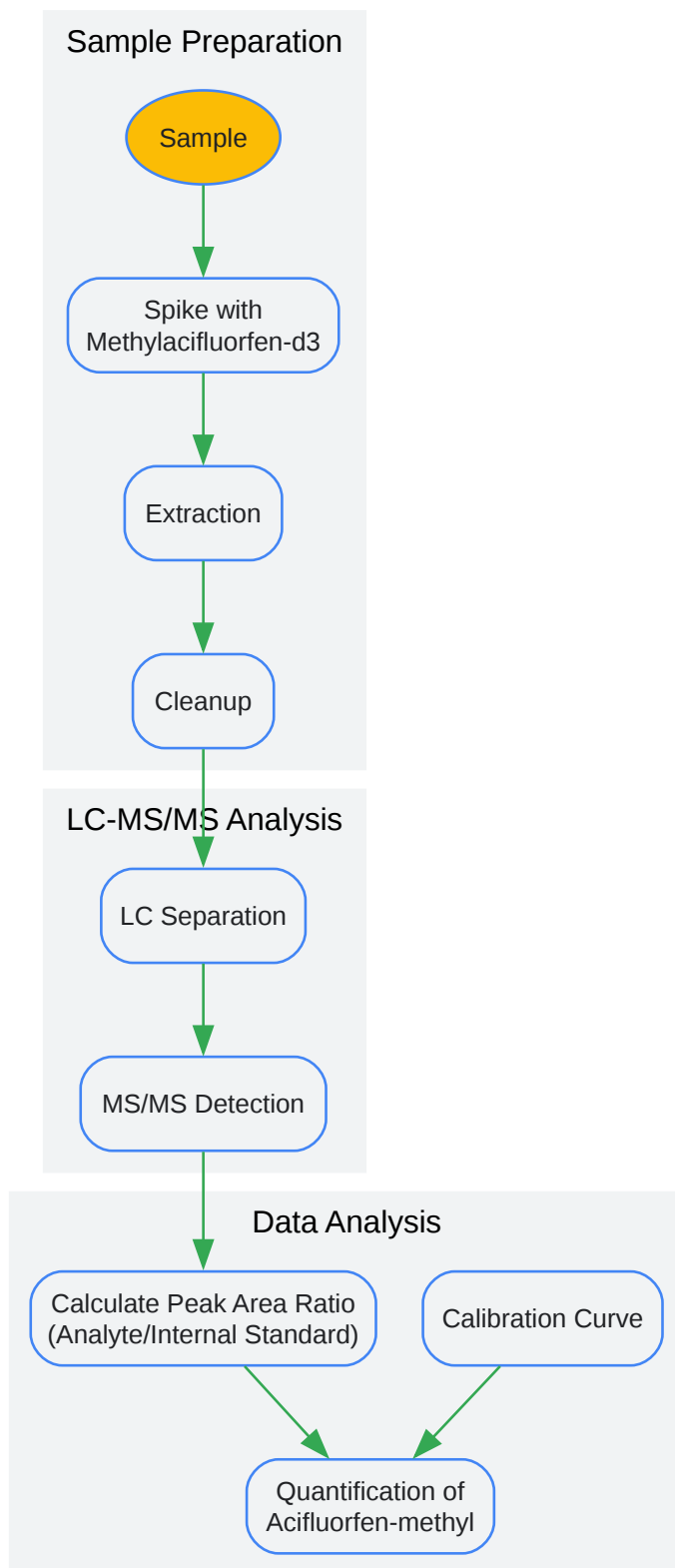
While a specific protocol for the synthesis of **Methylacifluorfen-d3** is not readily available in the public domain, a similar procedure for the synthesis of tritiated Acifluorfen methyl ester provides valuable insight into the labeling process. The synthesis of [³H]-Acifluorfen methyl ester was achieved from 3-[³H]-5-hydroxybenzoic acid. This suggests a similar multi-step synthesis for the deuterated analog, likely starting from a deuterated precursor or introducing the deuterium label in the final esterification step using deuterated methanol.

Applications in Research and Analysis

The primary application of **Methylacifluorfen-d3** is as an internal standard in analytical methods, particularly for the quantification of Acifluorfen-methyl in environmental and biological samples. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it corrects for matrix effects and variations in sample preparation and instrument response.

Experimental Workflow: Quantitative Analysis using LC-MS/MS

Below is a typical experimental workflow for the quantitative analysis of Acifluorfen-methyl using **Methylacifluorfen-d3** as an internal standard.



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Caption: Workflow for quantitative analysis using an internal standard.

Conclusion

Methylacifluorfen-d3 is an essential analytical tool for researchers and scientists studying the herbicide Acifluorfen-methyl. Its use as an internal standard in mass spectrometry-based methods ensures accurate and reliable quantification. This guide provides a foundational understanding of its chemical properties, synthesis, and applications, serving as a valuable resource for professionals in the field.

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References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com